Technical Guide: C13 NMR Characterization of 2-Aryl-4-methylthiazoles

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Compound of Interest

Compound Name:	*2-(4-Bromophenyl)-4-methyl-1,3-thiazole*
CAS No.:	*850852-62-9*
Cat. No.:	*B1395429*

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Executive Summary & Structural Context

The 2-aryl-4-methylthiazole scaffold is a privileged pharmacophore in drug discovery, serving as a core in anti-inflammatory (e.g., Fanetizole), antimicrobial, and neuroprotective agents. Synthesized primarily via the Hantzsch thiazole synthesis (condensation of thiobenzamides with

-chloroketones), a frequent analytical challenge is distinguishing the desired 2-aryl-4-methyl regioisomer from the 4-aryl-2-methyl isomer or other byproducts.

Precise C13 NMR assignment is the gold standard for validation. This guide establishes the spectral "fingerprint" of the 2-aryl-4-methylthiazole ring, focusing on the diagnostic shifts of the C2, C4, and C5 carbons.

Structural Numbering Scheme

To ensure accurate assignment, we utilize the standard IUPAC numbering for the 1,3-thiazole ring:

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- Position 1: Sulfur (S)
- Position 2: Carbon between S and N (Quaternary, attached to Aryl)
- Position 3: Nitrogen (N)[1][2]
- Position 4: Carbon attached to Methyl (Quaternary)
- Position 5: Carbon attached to Hydrogen (Methine)

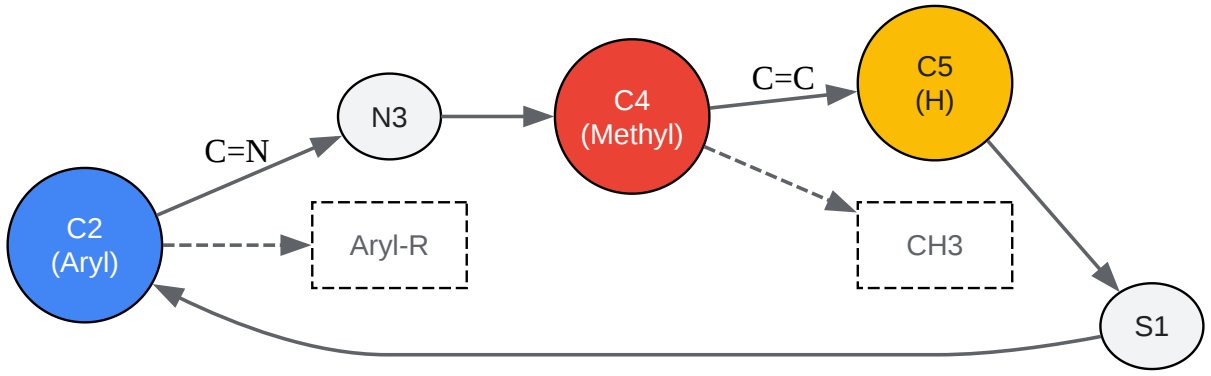


Figure 1: Connectivity and Substitution Pattern of 2-Aryl-4-methylthiazole

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Characteristic Chemical Shifts (The Fingerprint)[3]

The chemical environment of the thiazole ring creates a distinct pattern in the C13 NMR spectrum. The C2 carbon is the most deshielded due to the combined electronegativity of Nitrogen and Sulfur, followed by C4 (imine-like), and finally C5 (enamine-like).

Table 1: Benchmark C13 NMR Shifts (ppm)

Solvent: CDCl3 or DMSO-d6 (referenced to TMS at 0.00 ppm)

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Carbon Position	Assignment	Chemical Shift (, ppm)	Multiplicity (DEPT)	Diagnostic Feature
C2	Quaternary (C=N)	165.0 – 170.0	C (Quaternary)	Most downfield signal; sensitive to Aryl substituents.
C4	Quaternary (C-Me)	148.0 – 155.0	C (Quaternary)	Distinct from C2; correlates with Methyl protons in HMBC.
C5	Methine (C-H)	102.0 – 115.0	CH (Methine)	Significantly upfield; diagnostic for 4-substitution.
4-CH3	Methyl	17.0 – 21.0	CH3 (Methyl)	High-field aliphatic signal.

Comparative Analysis: Target vs. Alternative Isomer

A critical quality control step is ruling out the 4-aryl-2-methylthiazole isomer. While shifts are similar, the C5 and Methyl correlations differ.[3]

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Feature	2-Aryl-4-methylthiazole **(Target)**	4-Aryl-2-methylthiazole **(Alternative)**
C5 Shift	102 – 115 ppm	110 – 118 ppm (Often slightly downfield)
HMBC	Methyl protons correlate to C4 (150 ppm)	Methyl protons correlate to C2 (165 ppm)
C2 Shift	Sensitive to Aryl electronics	Insensitive to Aryl (attached to Methyl)

Expert Insight: The shift of C5 is the most variable parameter. In 2-aryl-4-methylthiazoles, C5 is electron-rich.[3] If an electron-withdrawing group is present on the aryl ring, C5 may shift slightly, but it rarely exceeds 120 ppm unless the ring itself is fused or highly conjugated.

Substituent Effects (Performance Variables)

The electronic nature of the substituent on the 2-Aryl ring (para-position) influences the chemical shifts, particularly at C2 (direct attachment) and C5 (via conjugation).

Table 2: Substituent Induced Shifts (Hammett Trends)

Data approximated from comparative studies of 2-substituted thiazoles.

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Aryl Substituent (4'-R)	Electronic Effect	C2 (ppm)	C4 (ppm)	C5 (ppm)
-H (Phenyl)	Reference	166.8	150.5	113.0
-OCH3 (Methoxy)	Electron Donating (EDG)	166.0 – 168.0	Minimal Change	102.0 – 110.0 (Shielded)
-NO2 (Nitro)	Electron Withdrawing (EWG)	163.0 – 165.0	Minimal Change	115.0 – 118.0 (Deshielded)
-Cl / -Br	Weak EWG	165.5 – 167.0	Minimal Change	113.5 – 115.0

Mechanistic Note:

- C2 Sensitivity: Contrary to simple inductive logic, strong EWGs often cause a slight upfield shift or minimal change at C2 due to "inverse substituent effects" observed in C=N systems, where polarization of the

  -system dominates over simple induction.
- C5 Shielding: Strong EDGs (like -OMe) increase electron density in the thiazole ring, significantly shielding C5 (pushing it toward 100-105 ppm).

Experimental Protocol: Self-Validating Assignment

To guarantee scientific integrity, rely on a 2D-NMR driven workflow rather than 1D shifts alone.

Workflow Diagram

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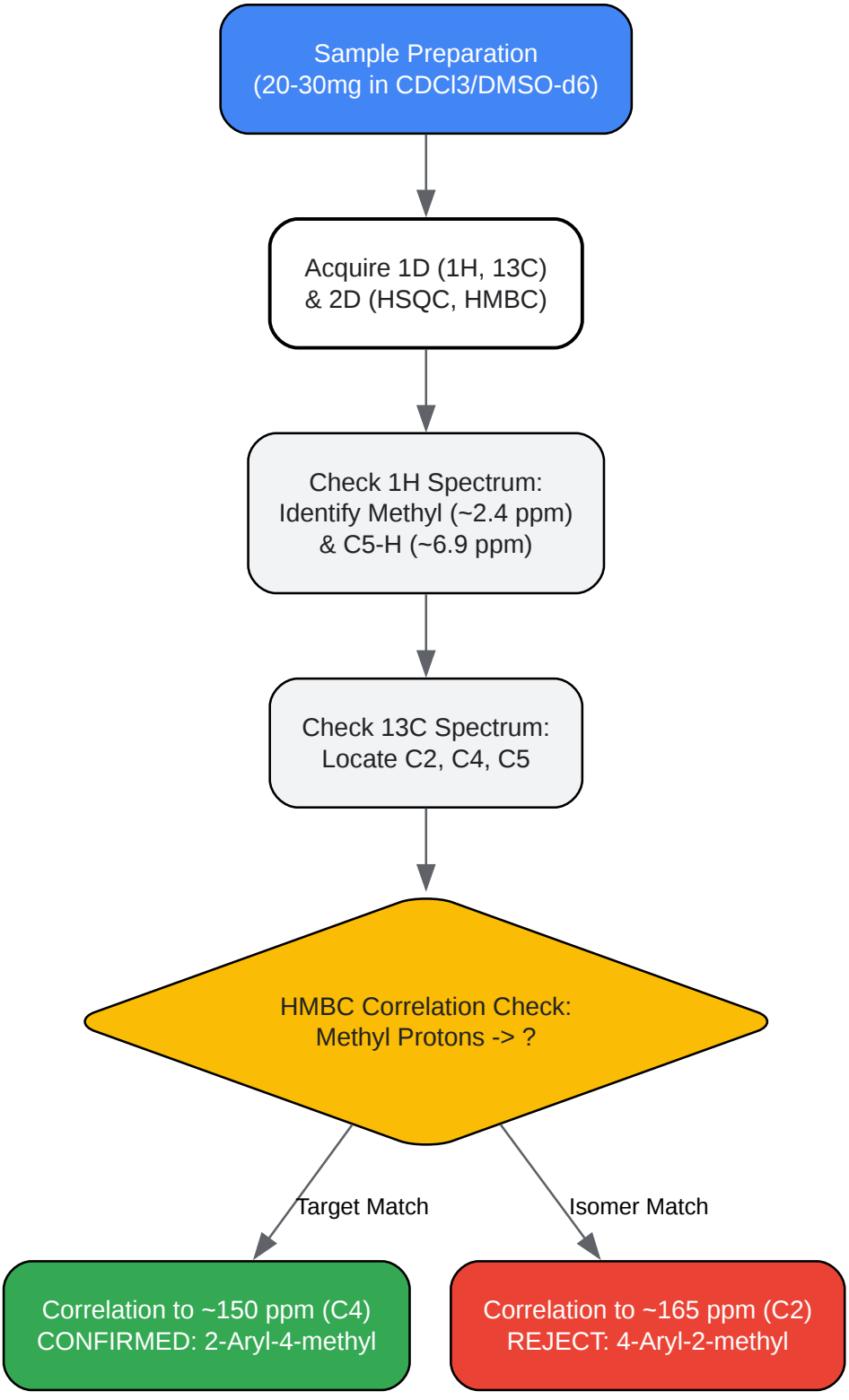


Figure 2: Logical Workflow for Regioisomer Confirmation

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Detailed Methodology

- Sample Preparation: Dissolve 30-50 mg of the purified compound in 0.6 mL of DMSO-d6 (preferred for solubility of aryl-thiazoles) or CDCl3.
- Acquisition Parameters (100 MHz or higher):
  - Pulse Sequence: Proton-decoupled (zgpg30 or equivalent).
  - Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. Quaternary carbons (C2, C4) have long T1 relaxation times; a short delay will suppress their signals, making integration and detection difficult.
  - Scans: Minimum 512-1024 scans to resolve the quaternary carbons clearly.
- Validation Step (HMBC):
  - Run a Gradient HMBC (Heteronuclear Multiple Bond Correlation).
  - Critical Check: Look for the cross-peak between the Methyl protons (singlet,

    2.3-2.5 ppm) and the thiazole ring carbons.
  - If the Methyl protons correlate to a carbon at

    150 ppm, it is C4 (Correct Structure).
  - If they correlate to a carbon at

    165 ppm, it is C2 (Incorrect Isomer).

References

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